

Technical Support Center: Scaling Up the Synthesis of 2-Sulfanylaceto hydrazide

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Compound of Interest

Compound Name: 2-Sulfanylaceto hydrazide

CAS No.: 760-30-5

Cat. No.: B1265980

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This guide provides in-depth technical support for researchers, scientists, and drug development professionals involved in the synthesis of **2-Sulfanylaceto hydrazide** (also known as 2-Mercaptoaceto hydrazide). As projects evolve from discovery to development, scaling up chemical syntheses introduces new challenges in safety, efficiency, and product quality. This document addresses common issues encountered during the scale-up process through detailed troubleshooting guides and frequently asked questions, ensuring a robust and reproducible methodology.

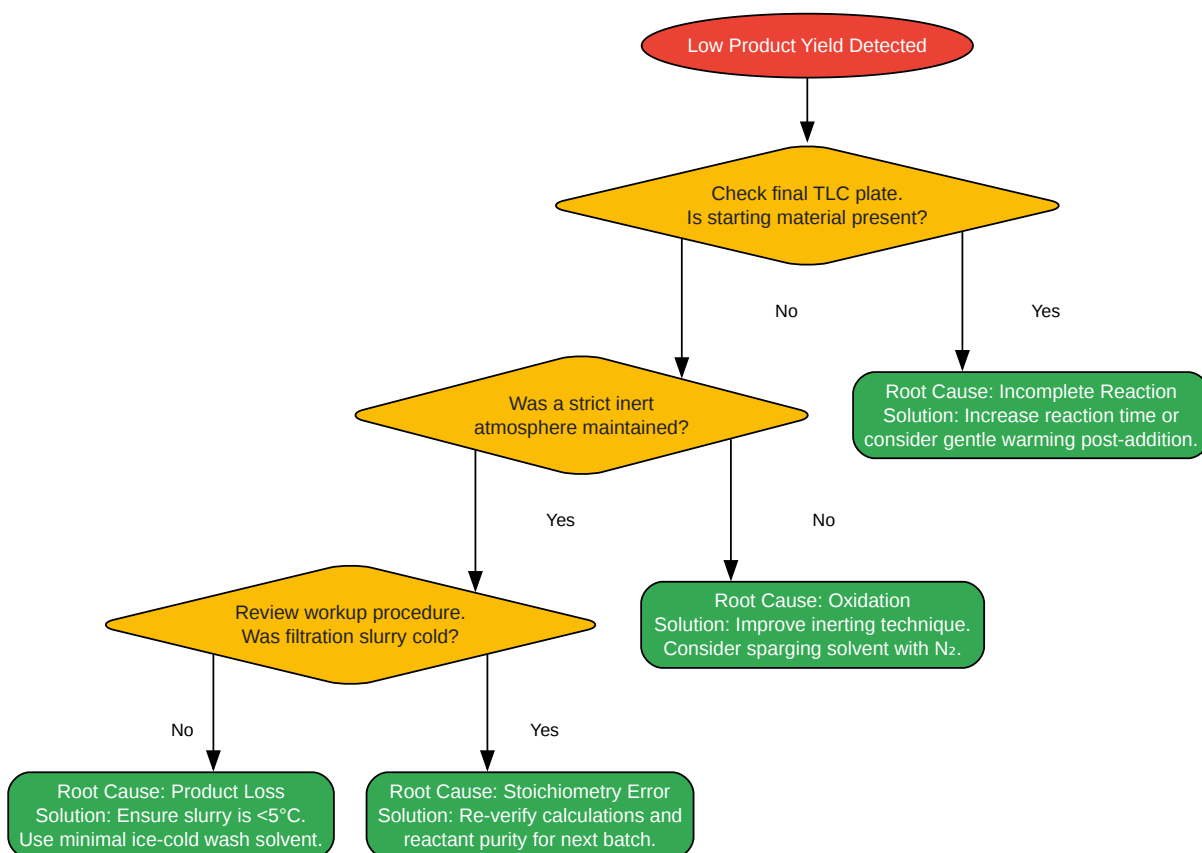
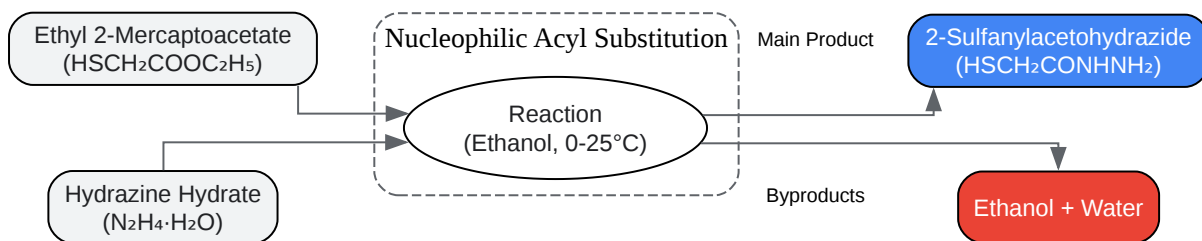
Overview of the Synthetic Pathway

The most common and reliable method for synthesizing **2-Sulfanylaceto hydrazide** is the direct hydrazinolysis of an ester of thioglycolic acid, such as ethyl 2-mercaptoacetate (ethyl thioglycolate). This reaction is a nucleophilic acyl substitution where the highly nucleophilic hydrazine displaces the ethoxy group of the ester to form the corresponding hydrazide.

The overall reaction is as follows:



This process is favored for its straightforward nature and generally good yields. However, success in scaling this reaction hinges on meticulous control of reaction conditions to mitigate risks associated with exothermic heat release and potential side reactions.



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